

A Comparative Analysis of Fragrance Longevity: Isobornyl Propionate and Other Esters

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Compound of Interest

Compound Name: *Isobornyl propionate*

Cat. No.: *B1207221*

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In the intricate world of fragrance formulation, the longevity of an aroma chemical is a critical parameter. This guide provides an objective comparison of the fragrance longevity of **Isobornyl propionate** against a selection of other commonly used esters in the fragrance industry. The data presented is supported by established experimental protocols to aid researchers and professionals in the selection of appropriate esters for sustained fragrance release.

Quantitative Comparison of Fragrance Longevity

The tenacity, or longevity, of a fragrance ingredient is a key factor in its application. The following table summarizes the fragrance longevity of **Isobornyl propionate** and other selected esters, as determined by sensory evaluation on smelling blotters.

Ester	CAS Number	Odor Profile	Fragrance Longevity (on blotter)
Isobornyl Propionate	2756-56-1	Resinous, forest-like, cool, fresh, with turpentine nuances. [1]	20 hours
Isobornyl Acetate	125-12-2	Camphoraceous, coniferous, earthy, pine-needle.	15 hours
Vetiveryl Acetate	62563-80-8	Woody, earthy, with sweet and dry notes.	> 360 hours [2]
Cedryl Acetate	77-54-3	Sharp, dry, woody, cedar.	40 hours [3]
Ethyl Linalyl Acetate	61931-8-0	Floral, bergamot, fruity, pear-like.	16 hours [3]
Methyl Dihydrojasmonate	24851-98-7	Floral (Jasmine), powerful, reminiscent of magnolia blossoms.	1 month [4]
Linalyl Acetate	115-95-7	Sweet, green, citrus, bergamot, lavender, woody.	20 hours [5]
Isobutyl Acetate	110-19-0	Fresh, fruity, sweet, slightly harsh.	0.48 hours

Experimental Protocols

The determination of fragrance longevity, or substantivity, is conducted through standardized sensory evaluation. The following protocol outlines the methodology for assessing the odor life of fragrance esters on smelling blotters.

Objective: To determine the time-course of the olfactory perception of a fragrance ester on a standard smelling blotter.

Materials:

- Fragrance ester to be evaluated
- Standard perfume smelling blotters (e.g., 15 cm x 0.5 cm)
- Pipettes or droppers
- Blotter holders
- Odor-free evaluation room with controlled temperature ($22^{\circ}\text{C} \pm 2^{\circ}\text{C}$) and humidity ($50\% \pm 5\%$)
- Timer or stopwatch
- Data recording sheets

Procedure:

- Sample Preparation: Each fragrance ester is prepared in its undiluted form.
- Application: A single, precise drop of the fragrance ester is applied to the tip of a labeled smelling blotter. The application point should be consistent across all blotters.
- Initial Evaluation ($T=0$): Immediately after application, the blotter is waved approximately 5-10 cm from the nose of a trained sensory panelist to assess the initial odor character and intensity.
- Time-Interval Evaluations: The blotters are placed in holders in the controlled environment. Sensory evaluations are conducted by a panel of trained perfumers or sensory analysts at predetermined time intervals (e.g., 15 min, 30 min, 1 hr, 2 hrs, 4 hrs, 8 hrs, 12 hrs, 24 hrs, and then every 24 hours until the odor is no longer detectable).
- Sensory Assessment: At each time point, panelists evaluate the blotter for the following attributes:
 - Odor Intensity: Rated on a numerical scale (e.g., 0-5, where 0 is no odor and 5 is a very strong odor).

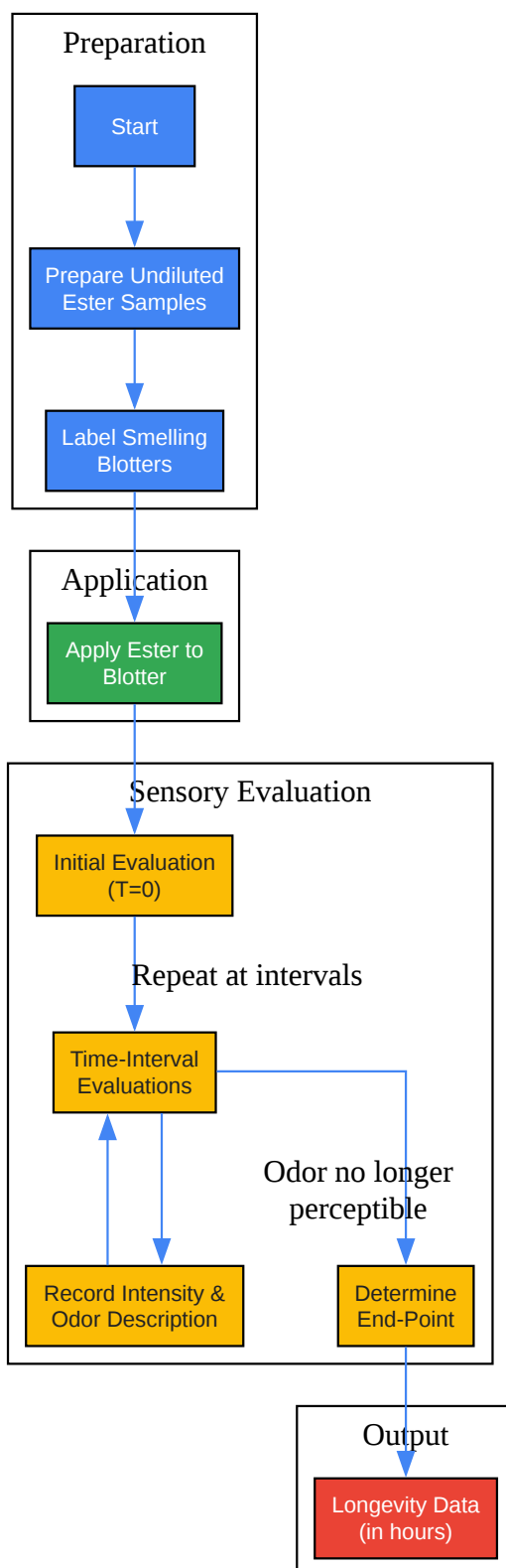
- Odor Description: The character of the fragrance is described, noting any changes from the initial impression.
- End-Point Determination: The longevity is recorded as the last time point at which the characteristic odor of the ester is still perceptible by a consensus of the sensory panel.

Panelist Guidelines:

- Panelists should be trained in sensory evaluation techniques.
- To prevent olfactory fatigue, panelists should take breaks between evaluating different esters and can neutralize their palate by smelling coffee beans or an unscented area of their own skin.
- Evaluations should be conducted in individual, well-ventilated booths to avoid cross-contamination of odors.[\[6\]](#)

Experimental Workflow Diagram

The following diagram illustrates the key stages of the sensory evaluation process for determining fragrance longevity.



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Caption: Workflow for Sensory Evaluation of Fragrance Longevity.

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Email: info@benchchem.com